

Technical Guide: 9-Decen-1-amine – Structural Identity, Synthesis, and Applications

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Compound of Interest

Compound Name: 9-Decen-1-amine

CAS No.: 51382-01-5

Cat. No.: B1247178

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Executive Summary

9-Decen-1-amine (CAS: 51382-01-5) represents a critical class of bifunctional aliphatic building blocks characterized by a linear ten-carbon chain terminating in a primary amine at one end and a vinyl group (terminal alkene) at the other.^[1] This dual functionality renders it indispensable in the synthesis of advanced materials, particularly in Acyclic Diene Metathesis (ADMET) polymerization, the construction of ionizable lipids for mRNA delivery (LNPs), and surface functionalization via thiol-ene "click" chemistry.

This guide provides a rigorous technical breakdown of the molecule, a validated synthetic protocol for laboratory-scale production, and an analysis of its utility in drug development.

Part 1: Structural Identity & Nomenclature

The IUPAC nomenclature for unsaturated amines prioritizes the amine group for numbering the parent chain, while the alkene dictates the infix.

Nomenclature Breakdown

- Parent Chain: 10 carbons

"Dec"[1]

- Unsaturation: Double bond at position 9

"9-en"

- Principal Group: Primary amine at position 1

"1-amine"

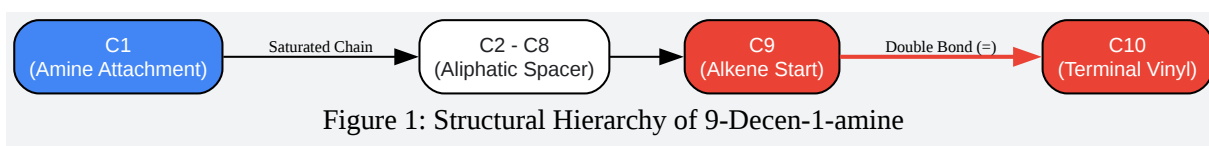
- Full IUPAC Name: Dec-9-en-1-amine (or **9-Decen-1-amine**)[1]

Chemical Identifiers

Identifier Type	Value
CAS Number	51382-01-5
Molecular Formula	
Molecular Weight	155.28 g/mol
SMILES	C=CCCCCCCCCN
InChI Key	PNZIEPZTTIEZBY-UHFFFAOYSA-N

Structural Visualization

The following diagram illustrates the atomic numbering priority required for correct IUPAC nomenclature.



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Part 2: Physicochemical Profile[5]

Understanding the physical properties is essential for purification (distillation) and formulation (solubility).

Property	Value / Prediction	Context
Physical State	Liquid (at STP)	Colorless to pale yellow oil.
Boiling Point	~215–225°C (760 mmHg)	Estimated based on 9-decen-1-ol (C). Amines typically boil slightly lower than corresponding alcohols due to weaker H-bonding.
Density	~0.80 g/mL	Typical for long-chain aliphatic amines.
LogP (Octanol/Water)	3.3 (Computed)	Highly lipophilic; requires organic solvents (DCM, MeOH) for handling.
pKa (Conjugate Acid)	~10.5	Typical for primary alkyl amines; exists as cationic ammonium salt at physiological pH (7.4).

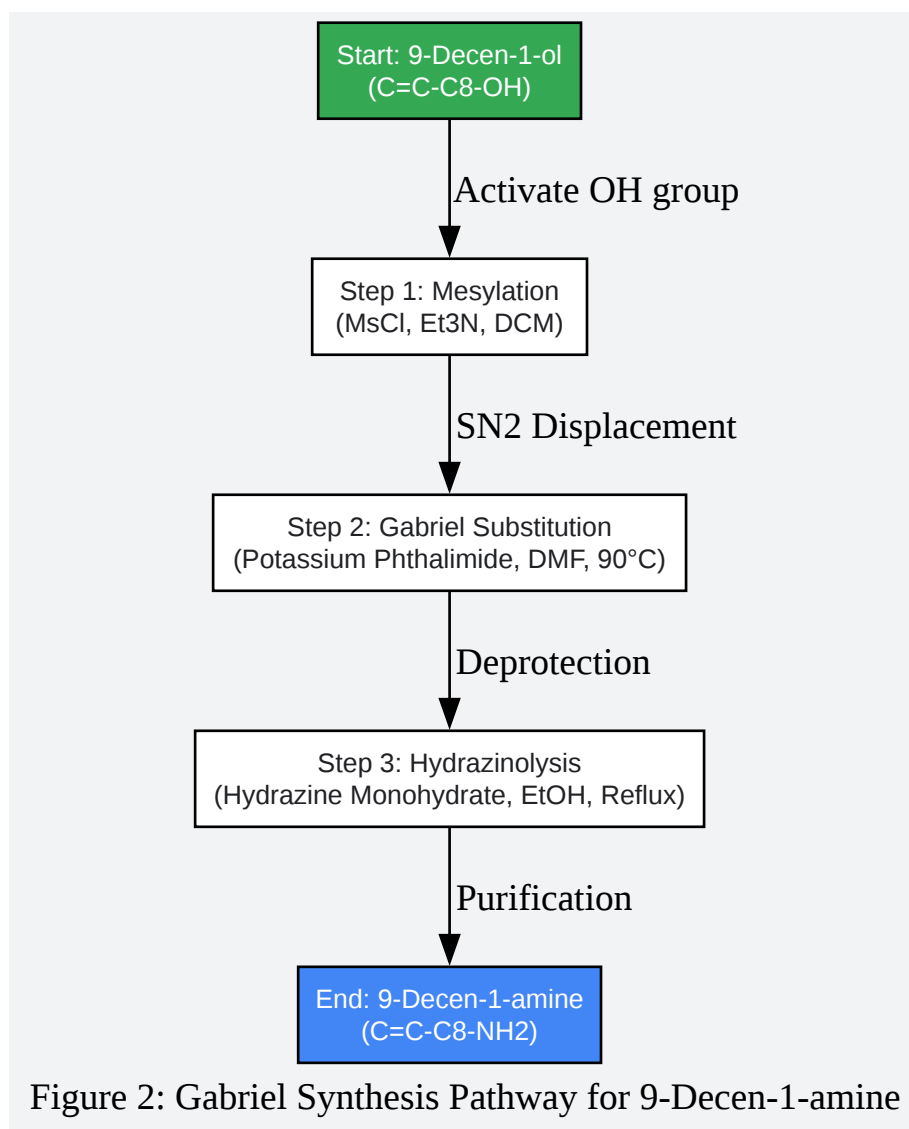
Part 3: Synthetic Methodology (Gabriel Synthesis)

Strategic Rationale

Direct alkylation of ammonia with 9-decenyl halides leads to poly-alkylation (secondary/tertiary amines). To ensure chemoselectivity and high purity of the primary amine, the Gabriel Synthesis is the gold standard. This route utilizes potassium phthalimide to "protect" the nitrogen during attachment, preventing over-alkylation.^[2]

Precursor: 9-Decen-1-ol (CAS: 13019-22-2) is the most common commercial starting material.

Reaction Workflow



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Detailed Protocol

Step 1: Activation (Mesylation)

The hydroxyl group of 9-decen-1-ol is a poor leaving group. We convert it to a mesylate (or tosylate).

- Reagents: 9-Decen-1-ol (1.0 eq), Methanesulfonyl chloride (MsCl, 1.2 eq), Triethylamine (1.5 eq).
- Solvent: Dichloromethane (DCM), anhydrous.

- Procedure: Cool solution to

C. Add MsCl dropwise. Stir 2h. Aqueous workup ().

- Why: MsCl is preferred over thionyl chloride () to avoid potential HCl-mediated isomerization of the terminal double bond.

Step 2: Nucleophilic Substitution (The Gabriel Step)[3][4][5]

- Reagents: Crude 9-decenyl mesylate, Potassium Phthalimide (1.1 eq).
- Solvent: DMF (Dimethylformamide).[2]
- Conditions: Heat to C for 4-6 hours.
- Mechanism:

attack. The phthalimide anion displaces the mesylate. The bulky phthalimide prevents double substitution.

Step 3: Deprotection (Hydrazinolysis)

- Reagents: N-(9-decenyl)phthalimide, Hydrazine monohydrate (, 3-5 eq).
- Solvent: Ethanol.[5]
- Conditions: Reflux for 2-4 hours. A white precipitate (phthalhydrazide) will form.
- Workup: Cool, filter off the white solid.[5] Concentrate the filtrate. Dissolve residue in NaOH and extract with diethyl ether to obtain the free amine.

Part 4: Applications in Drug Development[15]

Ionizable Lipids for mRNA Delivery (LNPs)

9-Decen-1-amine is a scaffold for synthesizing ionizable cationic lipids.

- Mechanism: The amine headgroup is protonated in the acidic endosome (pH ~5.5), facilitating endosomal escape of mRNA payloads.
- Tail Utility: The 10-carbon chain provides hydrophobic bulk. The terminal alkene allows for thiol-ene click chemistry to attach targeting ligands (e.g., GalNAc) or to crosslink the lipid core for enhanced stability.

ADMET Polymerization

Acyclic Diene Metathesis (ADMET) polymerization uses terminal dienes.

- Application: **9-Decen-1-amine** can be dimerized or copolymerized to create precision polyethylene-like polymers with periodic amine defects. These polymers are investigated for antimicrobial coatings and membrane technologies.

Surface Functionalization

- Gold Nanoparticles: The amine binds weakly to gold, or can be converted to a thiol.
- Silica/Polymers: The amine reacts with activated carboxylic acids (NHS-esters) on nanoparticle surfaces, leaving the alkene exposed for bio-orthogonal conjugation (e.g., Tetrazine ligation).

Part 5: Analytical Characterization

To validate the synthesis, look for these key signals in Proton NMR (

NMR,

):

- Terminal Alkene (Vinyl):
 - Multiplet at ~5.8 ppm (1H,

).

- Two doublets/multiplets at ~4.9–5.0 ppm (2H,

).

- Alpha-Methylene (Next to Amine):

- Triplet at ~2.68 ppm (2H,

).

- Allylic Methylene:

- Quartet/Multiplet at ~2.0 ppm (2H,

).

- Amine Protons:

- Broad singlet at ~1.1–1.5 ppm (2H,

), often overlaps with the aliphatic chain.

References

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